

Application of Oxacyclohexadecan-2-one in Fragrance Formulation and Stability Studies

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Compound of Interest

Compound Name: Oxacyclohexadecan-2-one

Cat. No.: B145818

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Application Note & Protocol

Introduction

Oxacyclohexadecan-2-one, a macrocyclic musk, is a key ingredient in modern perfumery, valued for its elegant and persistent musk profile. It serves as a foundational base note and a highly effective fixative in a wide array of fragrance applications, from fine fragrances to personal care and household products.[1][2][3] Its synthetic nature provides a safe and ethical alternative to animal-derived musks.[4] This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals on the use of **Oxacyclohexadecan-2-one** in fragrance formulations and for conducting comprehensive stability studies.

Macrocyclic musks like **Oxacyclohexadecan-2-one** are characterized by their large ring structures, which contribute to their low volatility and high substantivity, making them excellent fixatives.[1][5] They enhance the longevity of a fragrance by anchoring more volatile components.[1]

Physicochemical and Olfactive Properties

Understanding the properties of **Oxacyclohexadecan-2-one** is crucial for its effective incorporation into fragrance formulations.

Olfactive Profile:

- Primary: Musk[2][3]
- Secondary Notes: Sweet, powdery, creamy, with potential herbal and waxy undertones.[2] It is often described as an elegant and fine musk with a natural quality that adds depth and roundness to a fragrance composition.[3]

Physicochemical Data:

Property	Value
Synonyms	Cyclopentadecenolide, Globalide, Habanolide
CAS Number	34902-57-3
Molecular Formula	C15H26O2
Molecular Weight	238.37 g/mol
Appearance	Colorless to pale yellow clear liquid
Odor	Powerful, elegant musk
Refractive Index	1.478 - 1.484
Specific Gravity	0.958 - 0.968
Flash Point	>100°C
Data sourced from Parchem.[6]	

Application in Fragrance Formulations

Oxacyclohexadecan-2-one is a versatile ingredient used across various product categories to impart a musk character and improve fragrance longevity.

Recommended Use Levels:

The concentration of **Oxacyclohexadecan-2-one** can be adjusted based on the desired olfactive outcome and product base. The following are typical concentration ranges for synthetic musks in different applications:

Product Category	Typical Concentration Range (% w/w)
Fine Fragrances (Eau de Parfum, Extrait)	5 - 25%
Eau de Toilette	2 - 10%
Personal Care (Lotions, Creams, Deodorants)	0.5 - 5%
Hair Care (Shampoos, Conditioners)	0.2 - 2%
Soaps (Bar and Liquid)	0.5 - 3%
Household Products (Cleaners, Air Fresheners)	0.1 - 2%

These ranges are indicative for synthetic musks and provide a starting point for formulation development.^[1] For fine fragrances, the 95th percentile concentration for Oxacyclohexadecan-2-one has been reported at 1.5%.^[4]

Experimental Protocols

Protocol 1: Evaluation of Fixative Effect of Oxacyclohexadecan-2-one

This protocol details a method to quantify the fixative effect of **Oxacyclohexadecan-2-one** on a model volatile fragrance compound using headspace gas chromatography-mass spectrometry (HS-GC-MS).

Objective: To determine the reduction in the evaporation rate of a volatile fragrance ingredient in the presence of **Oxacyclohexadecan-2-one**.

Materials:

- Volatile fragrance compound (e.g., Linalool, Limonene)
- **Oxacyclohexadecan-2-one**
- Ethanol (perfumer's grade)

- 20 mL headspace vials with crimp caps
- Micropipettes
- Filter paper discs
- Incubator
- HS-GC-MS system

Procedure:

- Preparation of Solutions:
 - Control Solution: Prepare a 1% (v/v) solution of the volatile fragrance compound in ethanol.
 - Test Solution: Prepare a solution containing 1% (v/v) of the volatile fragrance compound and 5% (w/v) of **Oxacyclohexadecan-2-one** in ethanol.
- Sample Application:
 - Place one filter paper disc into each headspace vial.
 - Apply 50 μ L of the Control Solution to a set of discs (n=3 for each time point).
 - Apply 50 μ L of the Test Solution to another set of discs (n=3 for each time point).
 - Allow the solvent to evaporate for 2 minutes in a fume hood.
- Incubation and Sampling:
 - Crimp seal all vials.
 - Place the vials in an incubator at a constant temperature (e.g., 32°C).
 - Analyze the headspace of the vials at specified time intervals (e.g., 0, 1, 2, 4, 8, and 24 hours) using HS-GC-MS.

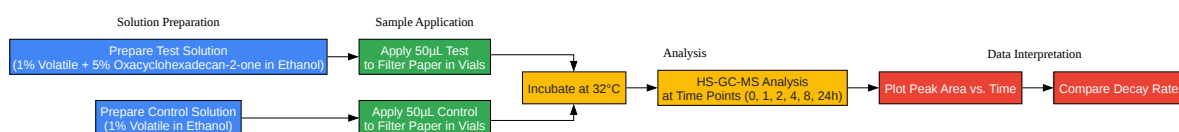
HS-GC-MS Parameters:

Parameter	Setting
HS Autosampler	
Incubation Temperature	80°C
Incubation Time	20 min
Syringe Temperature	90°C
Injection Volume	1 mL
Gas Chromatograph	
Carrier Gas	Helium (1 mL/min)
Injector Temperature	250°C
Oven Program	Initial 50°C for 2 min, ramp at 5°C/min to 250°C, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Ion Source Temperature	230°C
Mass Range	35-400 m/z
These parameters may need to be optimized based on the specific volatile compound and instrumentation.	

Data Analysis:

- Integrate the peak area of the volatile fragrance compound in the chromatograms for both control and test samples at each time point.
- Calculate the average peak area and standard deviation for the triplicates at each time point.
- Plot the average peak area against time for both control and test samples.

- The slower decay of the peak area in the test samples compared to the control samples indicates the fixative effect of **Oxacyclohexadecan-2-one**.



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Workflow for Evaluating Fixative Effect.

Protocol 2: Accelerated Stability Testing of a Fragrance Formulation

This protocol outlines an accelerated stability study to predict the shelf-life and quality of a fragrance formulation containing **Oxacyclohexadecan-2-one**.

Objective: To assess the physical and chemical stability of a fragrance formulation under stressed conditions.

Materials:

- Test fragrance formulation containing **Oxacyclohexadecan-2-one**
- Final intended packaging (e.g., glass bottles with spray pumps)
- Control samples stored at room temperature (25°C) and in the dark
- Stability chambers with controlled temperature and humidity
- GC-MS system

- pH meter, viscometer
- Colorimeter or spectrophotometer

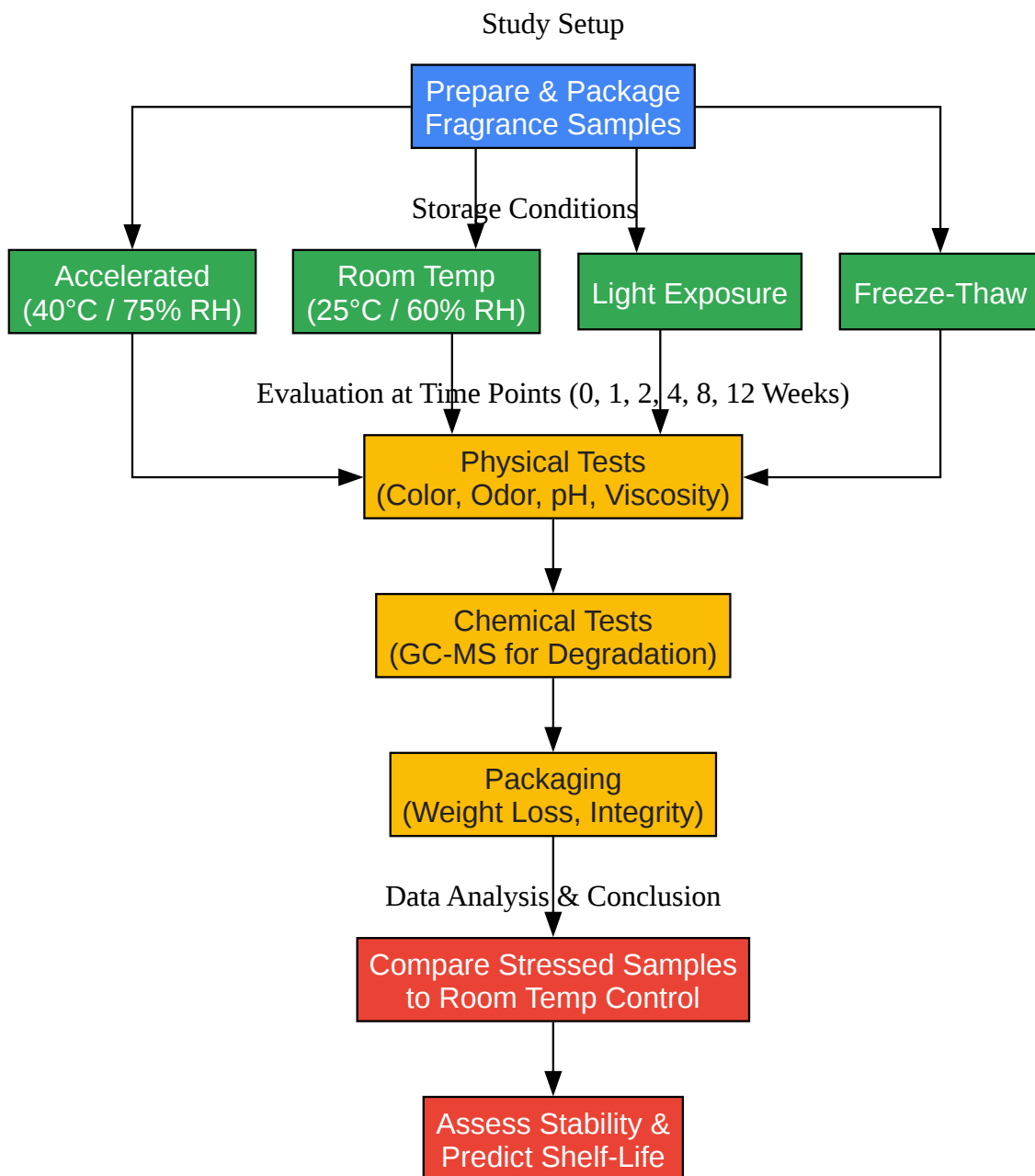
Procedure:

- Sample Preparation:
 - Prepare a sufficient quantity of the fragrance formulation.
 - Fill the formulation into the final packaging, ensuring a consistent fill volume.
 - Prepare multiple samples for each storage condition and time point.
- Storage Conditions:
 - Accelerated Condition: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$.[\[7\]](#)
 - Room Temperature (Control): $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$.[\[7\]](#)
 - Elevated Temperature: $45^{\circ}\text{C} \pm 2^{\circ}\text{C}$.[\[8\]](#)
 - Refrigerated: $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$.[\[8\]](#)
 - Freeze-Thaw Cycling: 3 cycles of 24 hours at -10°C followed by 24 hours at 25°C .[\[9\]](#)
 - Light Exposure: Place samples in a light cabinet with controlled UV and visible light exposure.
- Evaluation Time Points:
 - Initial (Week 0)
 - Week 1, 2, 4, 8, and 12.
- Parameters to Evaluate:
 - Physical Properties:

- Appearance: Color, clarity, and presence of any precipitation.
- Odor: Olfactive profile evaluated by a trained sensory panel.
- pH: Measure the pH of the formulation.
- Viscosity: Measure the viscosity.
- Chemical Properties (GC-MS Analysis):
 - Quantify the concentration of key fragrance ingredients, including **Oxacyclohexadecan-2-one**, to monitor for degradation.
 - Identify the formation of any new peaks that may indicate degradation products.
- Packaging Compatibility:
 - Observe any changes to the packaging material (e.g., discoloration, deformation).
 - Check for weight loss to assess evaporation.^[9]

Data Analysis:

- Tabulate all quantitative data (pH, viscosity, concentration of key compounds) for each storage condition and time point.
- Compare the data from the accelerated conditions to the control samples stored at room temperature.
- Any significant changes in the physical or chemical properties may indicate instability.



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Accelerated Stability Testing Workflow.

Protocol 3: Sensory Evaluation of Fragrance Longevity

This protocol describes a sensory panel method to assess the longevity of a fragrance on a substrate.

Objective: To evaluate the perceived intensity and character of a fragrance over time.

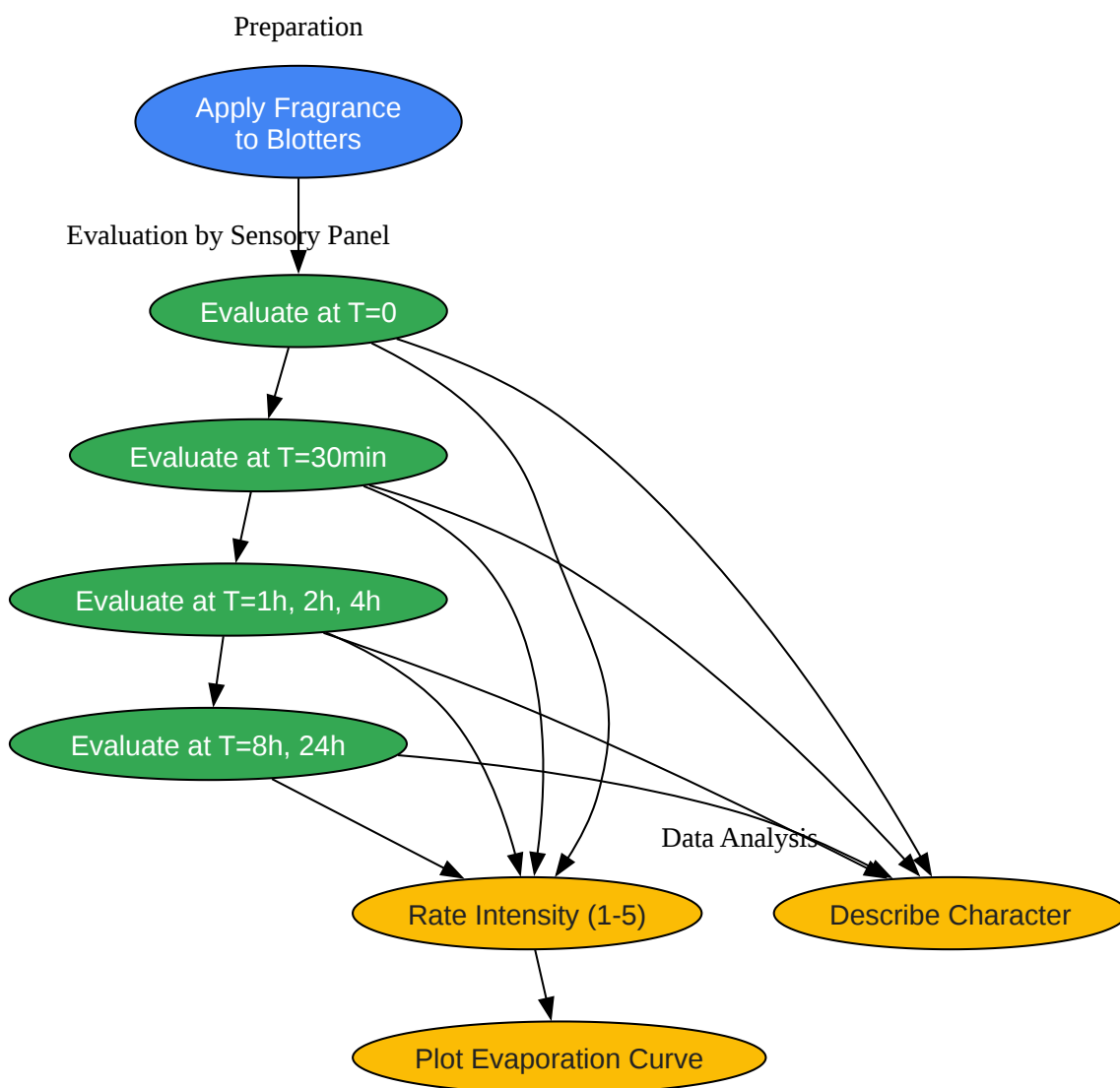
Materials:

- Fragrance formulation to be tested
- Standard perfume blotters (smelling strips)
- Controlled environment room (well-ventilated, odor-free, constant temperature and humidity)
- Trained sensory panel (minimum of 5 panelists)
- Evaluation sheets with intensity scales (e.g., 1-5 scale)

Procedure:

- Sample Preparation and Application:
 - Label blotters with sample codes and time points.
 - Dip each blotter into the fragrance formulation to a consistent depth for a fixed duration (e.g., 1 cm for 2 seconds).
 - Allow the blotters to air-dry for 1 minute.
- Sensory Evaluation:
 - Panelists evaluate the blotters at specified time intervals:
 - T=0 (immediately after drying)
 - T=30 minutes
 - T=1 hour, 2 hours, 4 hours, 8 hours, 24 hours.[\[10\]](#)

- At each time point, panelists rate the following on their evaluation sheets:
 - Intensity: On a scale of 1 (no odor) to 5 (very strong).[\[10\]](#)
 - Olfactive Character: Describe the dominant notes (e.g., citrus, floral, woody, musk).
- Data Analysis:
 - Calculate the average intensity score at each time point.
 - Plot the average intensity versus time to create a fragrance evaporation curve.
 - Analyze the descriptions of the olfactive character to understand the fragrance evolution over time.



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Sensory Evaluation Logical Pathway.

Conclusion

Oxacyclohexadecan-2-one is an indispensable ingredient in the perfumer's palette, offering a unique combination of a refined musk odor and exceptional fixative properties. Its stability and versatility make it suitable for a broad range of applications. The protocols outlined in this document provide a comprehensive framework for formulators and researchers to effectively utilize and evaluate **Oxacyclohexadecan-2-one** in fragrance development and to ensure the long-term stability and quality of the final product. Adherence to systematic evaluation methodologies is critical for optimizing fragrance performance and achieving desired consumer satisfaction.

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